

An In-depth Technical Guide to 3-Bromo-5-nitrobenzotrifluoride

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Compound of Interest

Compound Name: 3-Bromo-5-nitrobenzotrifluoride

Cat. No.: B1277238

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For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Bromo-5-nitrobenzotrifluoride is a key chemical intermediate with significant applications in the pharmaceutical and agrochemical industries.^[1] Its trifluoromethyl, bromo, and nitro functional groups make it a versatile building block for the synthesis of complex organic molecules. This guide provides a comprehensive overview of its chemical properties, synthesis, and applications, with a focus on its role in drug development.

Chemical and Physical Properties

3-Bromo-5-nitrobenzotrifluoride is a yellow, oily liquid at room temperature.^{[2][3]} The presence of the electron-withdrawing trifluoromethyl and nitro groups, along with the bromine atom, significantly influences the electron density and reactivity of the aromatic ring.^[4]

Physical Properties

A summary of the key physical properties of **3-Bromo-5-nitrobenzotrifluoride** is presented in Table 1.

Property	Value	Reference
Molecular Formula	C ₇ H ₃ BrF ₃ NO ₂	[2][5]
Molecular Weight	270.01 g/mol	[5]
Appearance	Light yellow to yellow, clear liquid/oil	[2][3][6]
Boiling Point	~68 °C at 0.71 mbar; 223.7 ± 35.0 °C (Predicted)	[1][2]
Density	1.788 ± 0.06 g/cm ³ (Predicted); 1.79 g/cm ³ (20°C)	[2][5][6]
Refractive Index	1.515; 1.51	[2][5][6]
Solubility	Slightly soluble in Chloroform and Methanol	[2]
Flash Point	89 °C	[7]

Spectral Data

The structural characterization of **3-Bromo-5-nitrobenzotrifluoride** is confirmed by various spectroscopic techniques.

¹H-NMR (400 MHz, CDCl₃): The proton NMR spectrum shows three signals in the aromatic region, corresponding to the three protons on the benzene ring.

- δ 8.11 (m, 1H)
- δ 8.45 (m, 1H)
- δ 8.58-8.59 (m, 1H)[1]

Synthesis of 3-Bromo-5-nitrobenzotrifluoride

The primary method for the synthesis of **3-Bromo-5-nitrobenzotrifluoride** is through the electrophilic aromatic substitution (bromination) of 3-nitrobenzotrifluoride.[8]

Experimental Protocol: Bromination of 3-nitrobenzotrifluoride

Materials:

- 3-nitrobenzotrifluoride
- 1,3-dibromo-5,5-dimethylimidazolidine-2,4-dione (DBDMH)
- Concentrated sulfuric acid (98%)
- Dichloromethane
- Hexane
- 2 M aqueous Sodium Hydroxide (NaOH) solution
- 5% aqueous sodium bisulfite solution
- 8% aqueous Sodium Bicarbonate (NaHCO_3) solution
- 10% aqueous Sodium Chloride (NaCl) solution
- Water^[1]

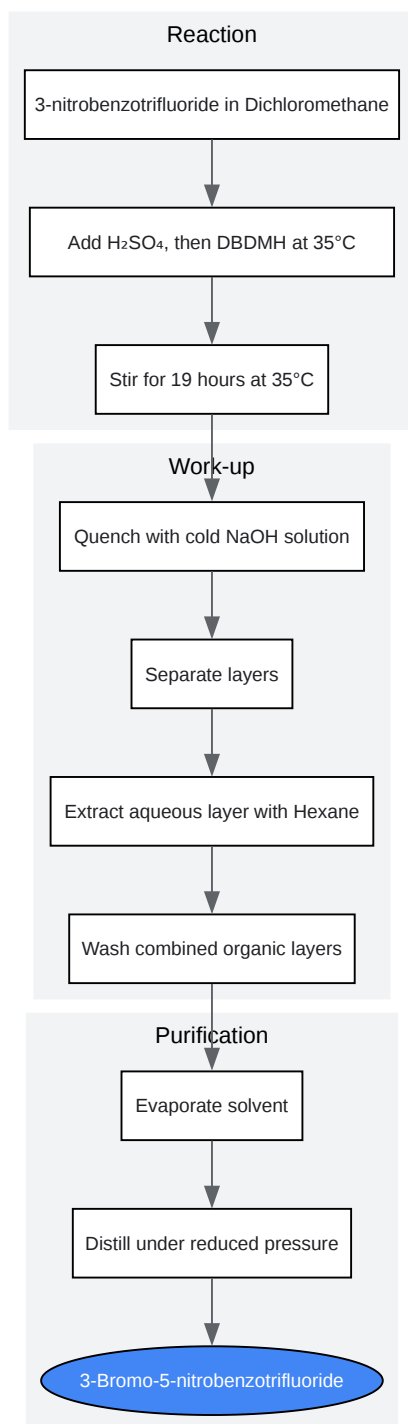
Procedure:

- A solution of 3-nitrobenzotrifluoride in dichloromethane is prepared in a reaction vessel.
- Concentrated sulfuric acid is slowly added to the solution over a period of 10 minutes, creating a two-phase mixture.
- The mixture is heated to 35°C with vigorous stirring.
- 1,3-dibromo-5,5-dimethylimidazolidine-2,4-dione is added in six equal portions over 5 hours.
- The reaction is stirred at 35°C for an additional 19 hours. Reaction progress can be monitored by HPLC.

- After completion, the reaction mixture is cooled to room temperature.
- The mixture is then slowly added to a cooled (0-5°C) 2 M aqueous NaOH solution.
- The organic and aqueous layers are separated.
- The aqueous layer is extracted multiple times with hexane.
- The combined organic layers are washed sequentially with water, 5% aqueous sodium bisulfite, 8% aqueous NaHCO₃, and 10% aqueous NaCl.
- The solvent is removed by evaporation under reduced pressure.
- The crude product is purified by distillation under reduced pressure (0.71 mbar, bath temperature 70-80°C) to yield **3-Bromo-5-nitrobenzotrifluoride** as a light yellow liquid.^[1]

A diagrammatic representation of the synthesis workflow is provided below.

Synthesis Workflow of 3-Bromo-5-nitrobenzotrifluoride



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Caption: Synthesis workflow for **3-Bromo-5-nitrobenzotrifluoride**.

Chemical Reactivity and Applications

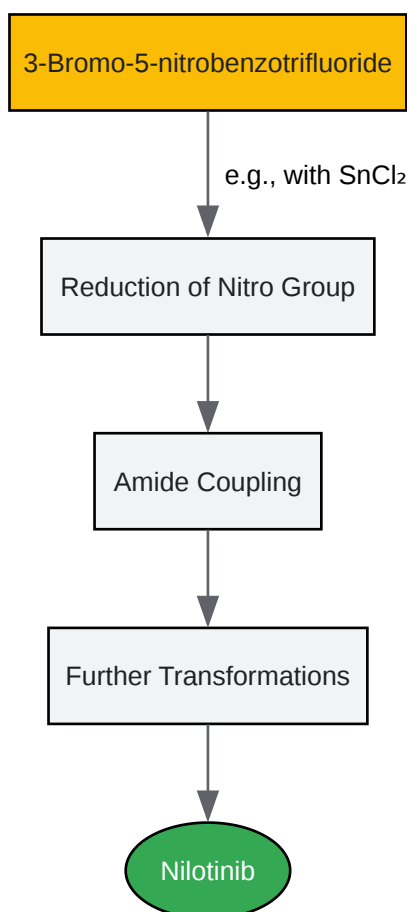
3-Bromo-5-nitrobenzotrifluoride serves as a crucial intermediate in the synthesis of various high-value chemicals, particularly in the pharmaceutical sector.

Intermediate in Nilotinib Synthesis

One of the most significant applications of **3-Bromo-5-nitrobenzotrifluoride** is as a precursor in the synthesis of Nilotinib, a tyrosine kinase inhibitor used in the treatment of chronic myelogenous leukemia.^{[2][9]} The synthesis involves a multi-step process where the bromo and nitro groups on the benzotrifluoride scaffold are strategically transformed.

A simplified logical relationship of its use in Nilotinib synthesis is shown below.

Role of 3-Bromo-5-nitrobenzotrifluoride in Nilotinib Synthesis



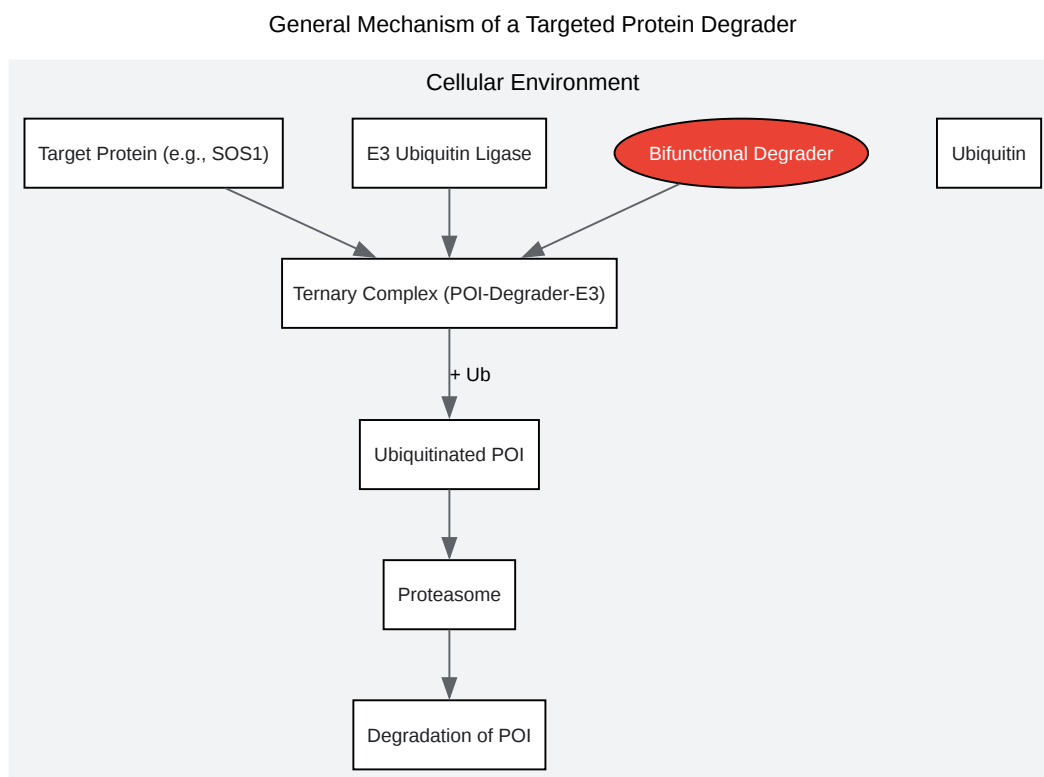
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Caption: Logical steps in Nilotinib synthesis from **3-Bromo-5-nitrobenzotrifluoride**.

Role in the Preparation of SOS1 Degraders

3-Bromo-5-nitrobenzotrifluoride is also utilized in the preparation of Son of sevenless homolog 1 (SOS1) degraders.[2] SOS1 is a guanine nucleotide exchange factor that plays a critical role in the RAS signaling pathway, which is often dysregulated in cancer. The development of SOS1 degraders is a promising therapeutic strategy for KRAS-mutant cancers.[10] These degraders are typically bifunctional molecules that bind to both SOS1 and an E3 ubiquitin ligase, leading to the ubiquitination and subsequent proteasomal degradation of SOS1.[10] While the exact reaction scheme involving **3-Bromo-5-nitrobenzotrifluoride** in the synthesis of specific SOS1 degraders is proprietary, its structural features make it a suitable starting material for constructing the SOS1-binding moiety of the degrader.

The general mechanism of action for a targeted protein degrader is illustrated below.



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Caption: Mechanism of targeted protein degradation.

Safety Information

3-Bromo-5-nitrobenzotrifluoride is a hazardous substance and should be handled with appropriate safety precautions. It is harmful if swallowed, in contact with skin, or if inhaled, and causes skin and serious eye irritation.[7] It is also a combustible liquid.[7] Appropriate personal

protective equipment, including gloves, safety glasses, and a lab coat, should be worn when handling this chemical. Work should be conducted in a well-ventilated fume hood.

Conclusion

3-Bromo-5-nitrobenzotrifluoride is a valuable and versatile chemical intermediate. Its synthesis is well-established, and its utility in the preparation of complex, high-value molecules, particularly in the pharmaceutical industry, is significant. Its role as a key building block in the synthesis of the anticancer drug Nilotinib and in the development of novel therapeutic modalities like SOS1 degraders highlights its importance in modern drug discovery and development. A thorough understanding of its chemical properties and reactivity is essential for its safe and effective use in research and manufacturing.

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